

Technical Safety & Handling Guide: 2-Hydroxymethyl-6-dimethylaminopyridine

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Compound of Interest

Compound Name: (6-(Dimethylamino)pyridin-2-yl)methanol
CAS No.: 215869-78-6
Cat. No.: B1453225

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Executive Summary & Application Context

Compound: [6-(Dimethylamino)pyridin-2-yl]methanol CAS: 215869-78-6 Role: Bifunctional Ligand / Pharmacophore Intermediate[1]

This guide serves as a Provisional Technical Safety Data Sheet (TSDS) for researchers utilizing 2-hydroxymethyl-6-dimethylaminopyridine. Unlike standard commodity chemicals, this compound is often encountered in early-stage drug discovery and catalysis research. It combines the hyper-nucleophilic character of 4-Dimethylaminopyridine (DMAP) with a hydroxymethyl arm, enabling it to act as a bidentate N,O-donor ligand or a covalently attachable organocatalyst.

Critical Safety Notice: Due to the structural presence of the dimethylaminopyridine moiety, this compound must be handled with the same rigor as DMAP (CAS 1122-58-3), specifically regarding dermal absorption and neurotoxicity risks, until specific toxicological data proves otherwise.

Chemical Identity & Physicochemical Profile[2][3][4]

[5][6][7][8]

Property	Specification
IUPAC Name	[6-(Dimethylamino)pyridin-2-yl]methanol
Common Name	2-Hydroxymethyl-6-dimethylaminopyridine
CAS Number	215869-78-6
Molecular Formula	C ₈ H ₁₂ N ₂ O
Molecular Weight	152.19 g/mol
SMILES	<chem>CN(C)C1=CC=CC(=N1)CO</chem>
Physical State	Viscous oil or low-melting solid (Tendency to supercool)
Solubility	Soluble in DCM, MeOH, DMSO, THF; Sparingly soluble in hexanes
Acidity (pKa)	Predicted ~6.5 - 7.0 (Pyridine N)

Hazard Assessment & Toxicology (SAR Analysis)

As a Senior Application Scientist, I apply Structure-Activity Relationship (SAR) logic where empirical data is limited.

Provisional GHS Classification

Signal Word:DANGER[2]

Hazard Class	Category	Hazard Statement	Mechanistic Justification
Acute Toxicity (Oral)	Cat 3	H301: Toxic if swallowed.	Analogous to 2-aminopyridines; metabolic activation to reactive imino-methides.
Acute Toxicity (Dermal)	Cat 2	H310: Fatal in contact with skin.[3][4]	Critical: The dimethylamino group enhances lipophilicity, facilitating rapid transdermal transport similar to DMAP.
Skin/Eye Irritation	Cat 2/2A	H315/H319: Causes skin/eye irritation.[3][4][5]	Basic nitrogen functionality causes local tissue saponification/irritation.
STOT - Single Exp.	Cat 3	H335: May cause respiratory irritation.	Inhalation of dust/aerosols affects upper respiratory mucous membranes.

Toxicology Insight

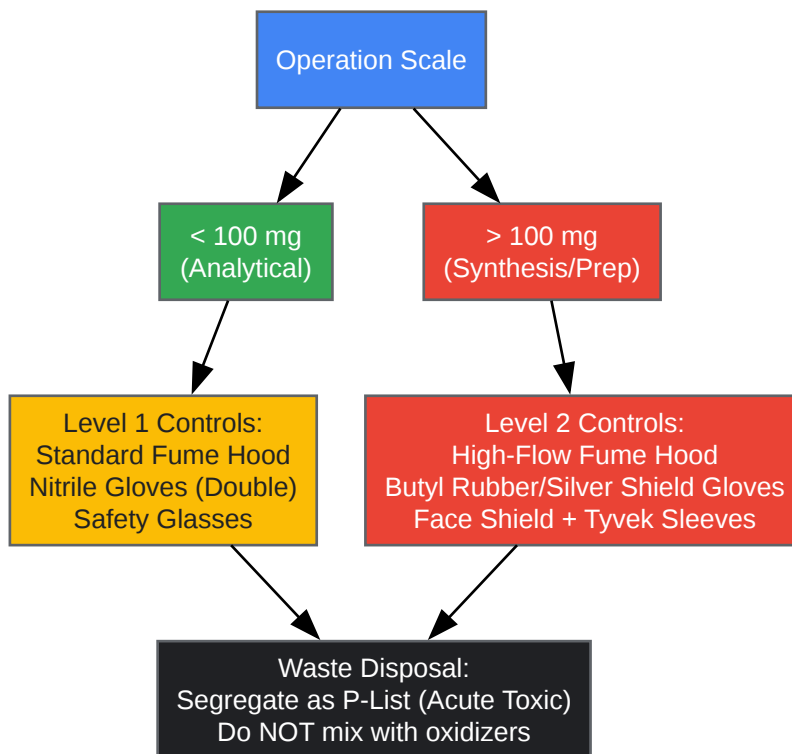
The dimethylaminopyridine core is a known potassium channel blocker. Absorption can lead to:

- CNS Excitation: Tremors, seizures.
- Metabolic Acidosis: Due to mitochondrial interference.
- Local Necrosis: Upon prolonged contact with mucous membranes.

Safe Handling & Experimental Protocols

Engineering Controls & PPE Decision Tree

This workflow dictates the safety level based on the scale of operation.



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Figure 1: Risk-based decision matrix for handling aminopyridine derivatives.

Synthesis & Purification Workflow

Context: This compound is often synthesized via the reduction of methyl 6-(dimethylamino)picolinate. The following protocol ensures safety during the exothermic reduction step.

Reagents:

- Precursor: Methyl 6-(dimethylamino)picolinate
- Reductant: LiAlH_4 (Lithium Aluminum Hydride) or $\text{NaBH}_4/\text{CaCl}_2$
- Solvent: Anhydrous THF

Step-by-Step Protocol:

- Setup: Flame-dry a 2-neck RBF under Argon. Equip with a reflux condenser and addition funnel.
- Solubilization: Dissolve precursor in THF (0.2 M). Cool to 0°C.
- Addition (CRITICAL): Add LiAlH₄ (1.5 equiv) dropwise. Monitor internal temp; do not exceed 5°C.
 - Why? Rapid addition causes thermal runaway and potential ether fire.
- Reaction: Warm to RT and stir for 4 hours. Monitor via TLC (10% MeOH in DCM).
- Quench (Fieser Method): Cool to 0°C. Add water (x mL), 15% NaOH (x mL), water (3x mL) sequentially.
 - Safety: This generates H₂ gas. Ensure high ventilation.
- Isolation: Filter the granular aluminum salts. Concentrate filtrate.
- Purification: Flash chromatography (DCM/MeOH 95:5).
 - Note: The amine tailing can be reduced by adding 1% Triethylamine to the eluent.

Emergency Response & Storage

Storage Conditions

- Temperature: 2–8°C (Refrigerate).
- Atmosphere: Store under Inert Gas (Argon/Nitrogen). Hygroscopic.
- Incompatibility: Strong Oxidizing Agents, Acid Chlorides, Anhydrides.

Emergency Procedures

Scenario: Skin Exposure (High Risk)

- Immediate Action: Drench area with water for 15 minutes.
- Neutralization: Do NOT use vinegar or acids; wash with mild soap.
- Medical: Seek immediate medical attention. Inform responders of "Aminopyridine exposure - Potential Neurotoxin."

Scenario: Spill (>1g)

- Evacuate: Clear the lab area.
- PPE: Don Self-Contained Breathing Apparatus (SCBA) if dust is present.
- Cleanup: Cover with dry lime or sand. Scoop into a closed container. Do not flush to sewer.
[4]

References

- PubChem. (n.d.). Compound Summary: **(6-(dimethylamino)pyridin-2-yl)methanol**.^[1]^[6]
National Library of Medicine. Retrieved February 12, 2026, from [Link]

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Sources

1. 215869-78-6|(6-(Dimethylamino)pyridin-2-yl)methanol|BLD Pharm [bldpharm.com]
2. 4-Dimethylaminopyridine - Wikipedia [en.wikipedia.org]
3. fishersci.com [fishersci.com]
4. assets.thermofisher.com [assets.thermofisher.com]
5. sigmaaldrich.com [sigmaaldrich.com]
6. PubChemLite - (6-(dimethylamino)pyridin-2-yl)methanol (C8H12N2O) [pubchemlite.lcsb.uni.lu]

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